

Cross-coupling reactions using 4-(2-Bromoethoxy)-3-fluorobenzonitrile

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Compound of Interest

Compound Name: 4-(2-Bromoethoxy)-3-fluorobenzonitrile

CAS No.: 872045-88-0

Cat. No.: B8707574

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Application Note: Cross-Coupling & Functionalization Protocols for **4-(2-Bromoethoxy)-3-fluorobenzonitrile**

Executive Summary

4-(2-Bromoethoxy)-3-fluorobenzonitrile (CAS: Analogous to 105942-08-3 family) is a high-value bifunctional building block primarily utilized in the synthesis of Tyrosine Kinase Inhibitors (TKIs) and GPCR ligands. Its structure features an electron-deficient benzonitrile core (mimicking pharmacophores found in Gefitinib and Vandetanib) and a reactive alkyl bromide tether.

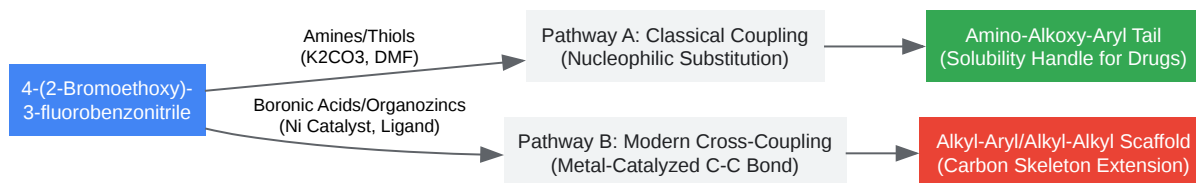
While "coupling" in medicinal chemistry often refers to nucleophilic substitution () to attach solubilizing tails (e.g., morpholine), this guide addresses both the Classical Coupling and the Advanced Metal-Catalyzed Cross-Coupling (Suzuki/Negishi) of the unactivated alkyl bromide—a challenging but powerful transformation enabled by modern Nickel catalysis.

Chemical Profile & Reactivity Analysis

Property	Description
Structure	Core: 3-Fluoro-4-cyanophenyl ether. Warhead: Primary Alkyl Bromide.
Electronic State	The nitrile (-CN) and fluorine (-F) groups serve as electron-withdrawing groups (EWG), deactivating the aryl ring toward electrophilic attack but activating the ether oxygen's stability.
Primary Reactivity	Alkyl Bromide (-C-Br): High reactivity toward nucleophiles () and radical precursors (Ni-catalyzed cross-coupling).
Secondary Reactivity	Aryl Fluoride: Ortho to the ether; generally stable but can undergo under extreme basic conditions (avoid strong alkoxides if possible).
Stability	Light-sensitive (alkyl bromide degradation). Store at 2–8°C under Argon.

Strategic Reaction Pathways

The following diagram illustrates the divergent workflows for this molecule:



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Figure 1: Divergent synthetic utility of the alkyl bromide tether.

Protocol A: Classical Nucleophilic Coupling ()

Use Case: Attaching solubilizing groups (e.g., Morpholine, Piperidine) common in EGFR inhibitors.

Rationale: The primary alkyl bromide is an excellent electrophile. The presence of the electron-withdrawing fluorine and nitrile on the aryl ring prevents side reactions (like polymerization) but requires mild bases to avoid ether cleavage.

Step-by-Step Protocol:

- Reagents:
 - Substrate: **4-(2-Bromoethoxy)-3-fluorobenzonitrile** (1.0 equiv).
 - Nucleophile: Morpholine or N-Methylpiperazine (1.2 – 1.5 equiv).
 - Base: Potassium Carbonate (), anhydrous, micronized (2.0 equiv).
 - Solvent: Acetonitrile () or DMF (if solubility is poor).
 - Catalyst (Optional): Potassium Iodide (KI) (0.1 equiv) – accelerates reaction via Finkelstein mechanism.
- Procedure:
 - Charge a reaction vial with the Substrate, , and KI.
 - Add anhydrous Acetonitrile (0.2 M concentration).
 - Add the Nucleophile dropwise at room temperature.

- Heat to 60°C for 4–6 hours. Note: Monitor by LCMS. The bromide (M+2 pattern) should disappear.
- Workup: Dilute with EtOAc, wash with water (x3) to remove DMF/salts. Dry over .
- Critical Control Point: Avoid using strong bases like NaH or reaction temperatures >100°C, as this may trigger elimination of the ethyl linker (forming the vinyl ether) or

at the fluorine position.

Protocol B: Nickel-Catalyzed Suzuki-Miyaura Cross-Coupling

Use Case: Forming

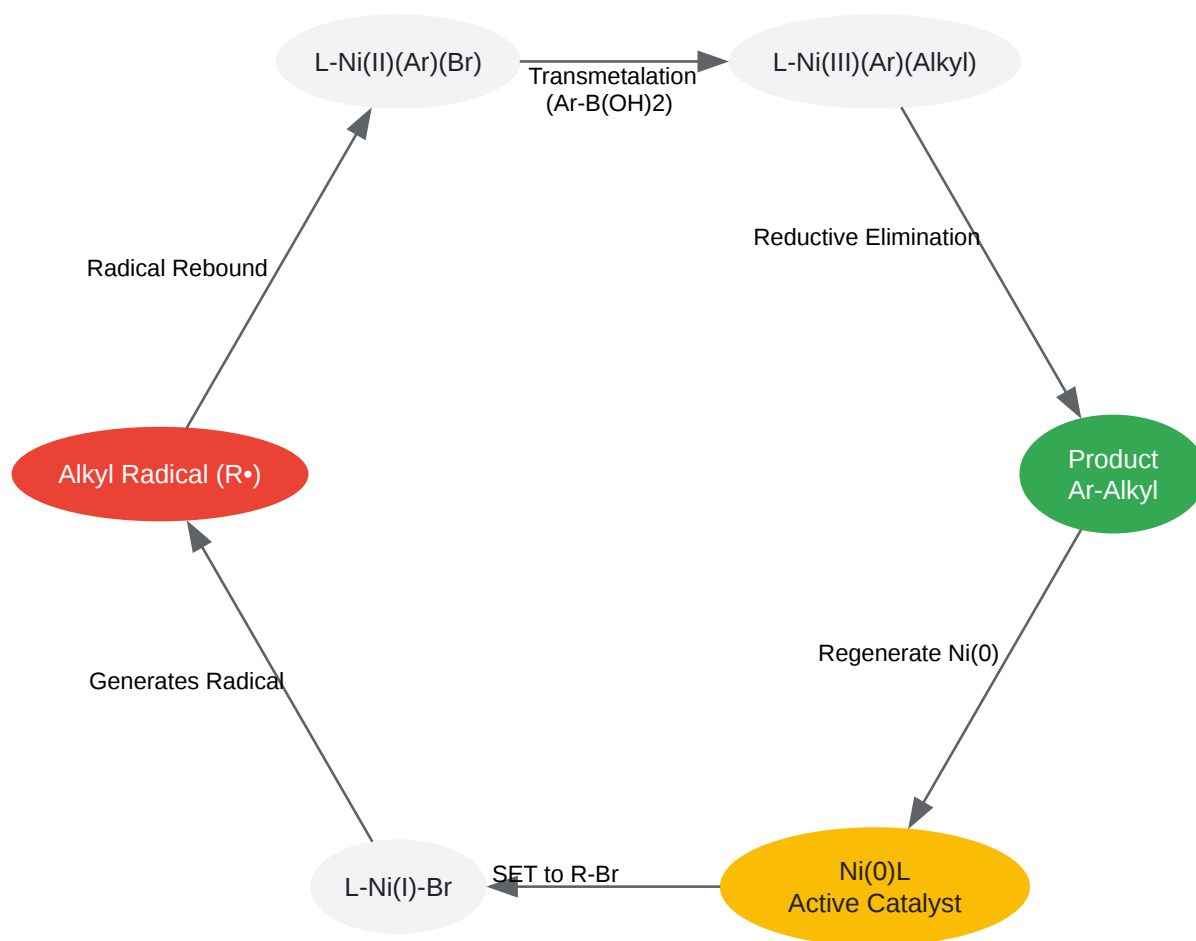
bonds to extend the carbon skeleton. This addresses the specific "Cross-Coupling" requirement.

Scientific Grounding: Palladium catalysts struggle with alkyl halides due to slow oxidative addition and rapid

-hydride elimination.^{[1][2]} Nickel catalysts (specifically with Pybox or Bio-oxazoline ligands) operate via a radical mechanism (Single Electron Transfer), bypassing

-hydride elimination issues [1, 2].

Mechanism Visualization:



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Figure 2: Simplified Radical Ni-Catalytic Cycle for Alkyl Bromide Coupling.

Detailed Protocol (Fu/MacMillan Adapted Conditions):

- Reagents:
 - Electrophile: **4-(2-Bromoethoxy)-3-fluorobenzonitrile** (1.0 equiv).
 - Nucleophile: Aryl Boronic Acid (1.5 equiv).
 - Catalyst:
(10 mol%).
 - Ligand: bathophenanthroline or 4,4'-di-tert-butyl-2,2'-bipyridine (dtbbpy) (12 mol%).

- Reductant/Base: Potassium Phosphate () (anhydrous) or Manganese () if using reductive coupling conditions.
- Solvent: Isopropanol (IPA) or Dioxane/IPA mix.
- Procedure (Glovebox or Schlenk Line Required):
 - Catalyst Pre-complexation: In a vial, mix and the Ligand in the solvent and stir for 15 min (solution turns green/blue).
 - Add the Aryl Boronic Acid, Base (), and the Alkyl Bromide substrate.
 - Seal the vial under Argon.
 - Stir vigorously at 60°C for 12–16 hours.
 - Purification: Filter through a Celite pad (Ni salts are sticky). Concentrate and purify via Flash Chromatography (Hexane/EtOAc).
- Troubleshooting:
 - Low Yield? Add Sodium Iodide (NaI) (0.5 equiv). This converts the alkyl bromide to the more reactive alkyl iodide in situ.
 - Homocoupling? Ensure strictly anhydrous conditions and increase the excess of the boronic acid.

Synthesis of the Material (Reference)

If the starting material is not commercially available, it is synthesized via:

- Starting Material: 4-Hydroxy-3-fluorobenzonitrile.

- Reagent: 1,2-Dibromoethane (excess, 3–5 equiv) to prevent dimerization (formation of the bis-ether).
- Conditions:

, Acetone, Reflux, 12h.

References

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